

A Comprehensive Technical Guide to 1,3,4-Thiadiazole-2,5-dithiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,4-Thiadiazole-2,5-dithiol

Cat. No.: B15545752

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3,4-Thiadiazole-2,5-dithiol, also known as Bismuthiol I, is a versatile heterocyclic compound with a distinct chemical structure that lends itself to a wide array of applications. Its molecular formula is $C_2H_2N_2S_3$, and it has a molecular weight of approximately 150.25 g/mol. [1][2][3] This guide provides an in-depth overview of its chemical properties, synthesis protocols, and significant applications in pharmaceuticals, material science, and analytical chemistry. The document details experimental procedures, summarizes key quantitative data, and provides visual representations of its mechanistic pathways and synthetic workflows to support advanced research and development.

Core Chemical and Physical Properties

1,3,4-Thiadiazole-2,5-dithiol is a yellow, crystalline powder soluble in alkaline solutions. [3] The molecule exists in tautomeric forms, predominantly the dithiol and thione forms, which influences its chemical reactivity and complex-forming capabilities.

Table 1: Physicochemical Properties of **1,3,4-Thiadiazole-2,5-dithiol**

Property	Value	References
IUPAC Name	1,3,4-Thiadiazole-2,5-dithiol	[4]
Synonyms	2,5-Dimercapto-1,3,4-thiadiazole, Bismuthiol I	[1]
CAS Number	1072-71-5	[1][2][4]
Molecular Formula	C ₂ H ₂ N ₂ S ₃	[1][2][4]
Molecular Weight	150.23 - 150.25 g/mol	[1][2][4]
Melting Point	162-168 °C (decomposes)	[2][3]
Appearance	Tan or yellow powder	[1][3]
Solubility	Soluble in alkalis	[3]

Synthesis and Experimental Protocols

The synthesis of 1,3,4-thiadiazole and its derivatives is a subject of extensive research due to their broad pharmacological applications.[5] The most common methods involve the cyclization of dithiocarbazate salts or thiosemicarbazide derivatives.

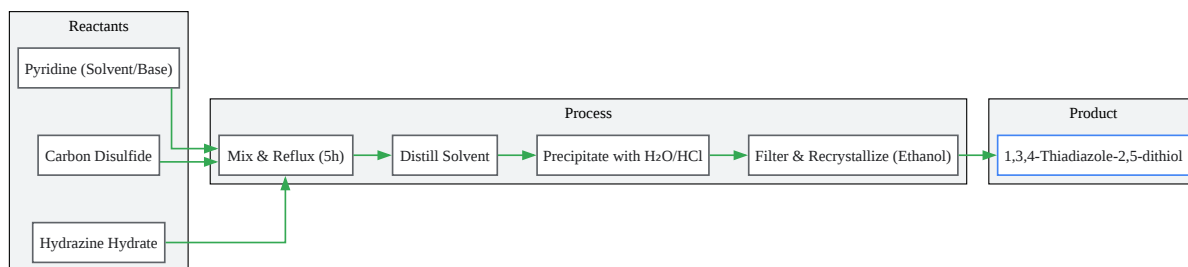
General Synthesis of 1,3,4-Thiadiazole-2,5-dithiol

A widely cited method for the synthesis of **1,3,4-Thiadiazole-2,5-dithiol** involves the reaction of hydrazine hydrate with carbon disulfide in the presence of a base.

Experimental Protocol:

- A mixture of 99% hydrazine hydrate (0.02 mol) and carbon disulfide (0.02 mol) is prepared in dry pyridine (50 mL).[2][4]
- The mixture is refluxed for 5 hours.[2][4]
- After reflux, the excess solvent is distilled off.
- The resulting solid is separated by adding 25 mL of water and 5 mL of hydrochloric acid.[2][4]

- The mixture is filtered, and the collected solid is recrystallized from ethanol to yield the final product.^{[2][4]}



[Click to download full resolution via product page](#)

Synthesis workflow for 1,3,4-Thiadiazole-2,5-dithiol.

Key Applications and Mechanisms of Action

1,3,4-Thiadiazole-2,5-dithiol is a privileged scaffold in medicinal chemistry and material science due to its versatile chemical properties.

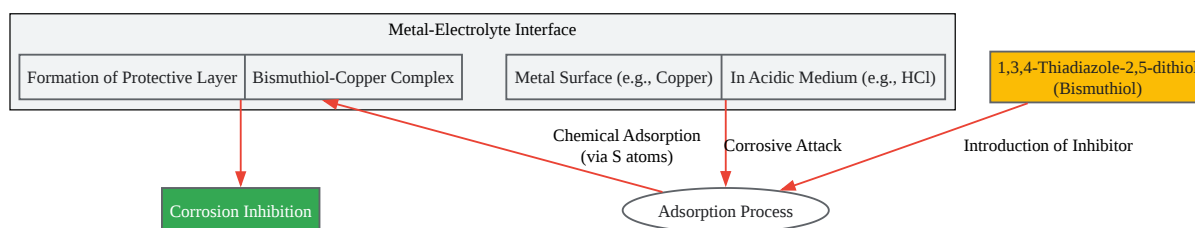
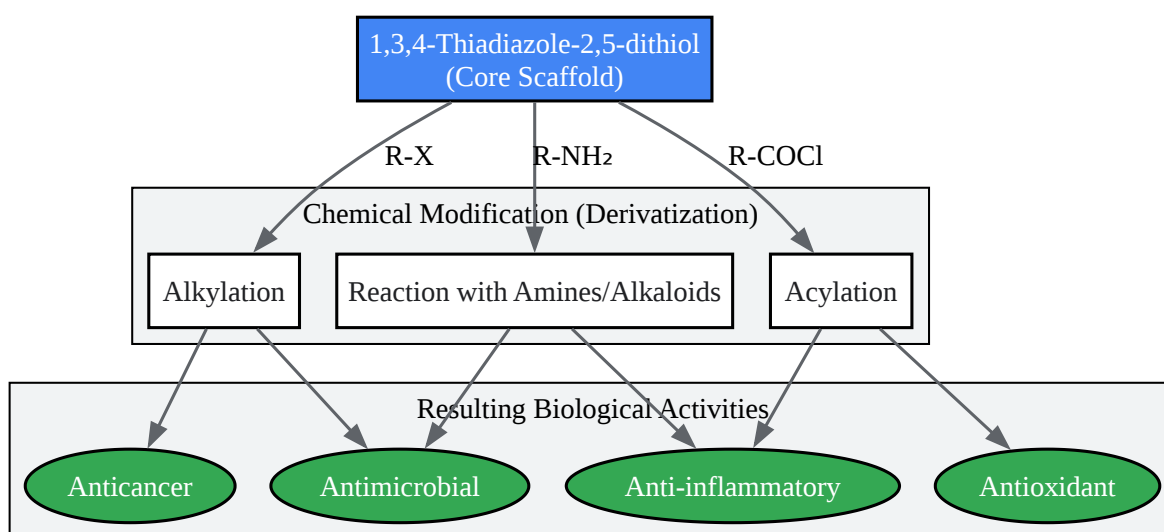
Pharmaceutical and Drug Development

The 1,3,4-thiadiazole ring is a key pharmacophore in numerous bioactive compounds, serving as a bioisostere for pyrimidines and interfering with DNA replication processes in cancer cells. Derivatives of **1,3,4-Thiadiazole-2,5-dithiol** exhibit a wide range of pharmacological activities, including:

- Antimicrobial and Antifungal Activity
- Anti-inflammatory Properties

- Anticancer Activity
- Antioxidant Effects

The thiol groups at positions 2 and 5 are highly reactive and can be readily substituted to create a library of derivatives with diverse biological functions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. inlibrary.uz [inlibrary.uz]
- 3. theamericanjournals.com [theamericanjournals.com]
- 4. eprajournals.com [eprajournals.com]
- 5. connectjournals.com [connectjournals.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,3,4-Thiadiazole-2,5-dithiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545752#molecular-weight-and-formula-of-1-3-4-thiadiazole-2-5-dithiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com